

In-Depth Technical Guide: 1-(Pyrazin-2-yl)ethanethiol (CAS 35250-53-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Pyrazin-2-yl)ethanethiol

Cat. No.: B15239160

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(Pyrazin-2-yl)ethanethiol** (CAS: 35250-53-4), a heterocyclic thiol with significant applications in the flavor and fragrance industry. This document details its chemical and physical properties, outlines known synthetic routes, and presents available spectral data. While its primary established role is as a flavoring agent, this guide also addresses the current landscape of research into its potential biological activities, noting the limited availability of peer-reviewed studies in this area. The information is intended to serve as a foundational resource for researchers and professionals in organic synthesis, food chemistry, and drug discovery.

Chemical and Physical Properties

1-(Pyrazin-2-yl)ethanethiol is a colorless to pale yellow liquid known for its potent, sulfurous, and meaty aroma.^{[1][2][3]} It is a key contributor to the flavor profiles of various food products.^{[2][4]} The compound's properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	35250-53-4	[1]
Molecular Formula	C ₆ H ₈ N ₂ S	[3]
Molecular Weight	140.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Sulfurous, meaty, cabbage-like	[1][2]
Boiling Point	105-110 °C at 20 mmHg	[1]
Density	1.142 g/mL at 25 °C	
Refractive Index	1.56000 to 1.57000 at 20.00 °C	[2]
Flash Point	>110 °C (>230 °F)	[2]
Solubility	Partially soluble in water; soluble in most organic solvents.	[5]
InChI	InChI=1S/C6H8N2S/c9-4-1-6-5-7-2-3-8-6/h2-3,5,9H,1,4H2	[3]
SMILES	SCCC1=NC=CN=C1	[3]

Synthesis and Manufacturing

The primary synthetic route to **1-(Pyrazin-2-yl)ethanethiol** involves the precursor 2-vinylpyrazine. While detailed, step-by-step industrial synthesis protocols are proprietary, the general chemical transformations are understood.

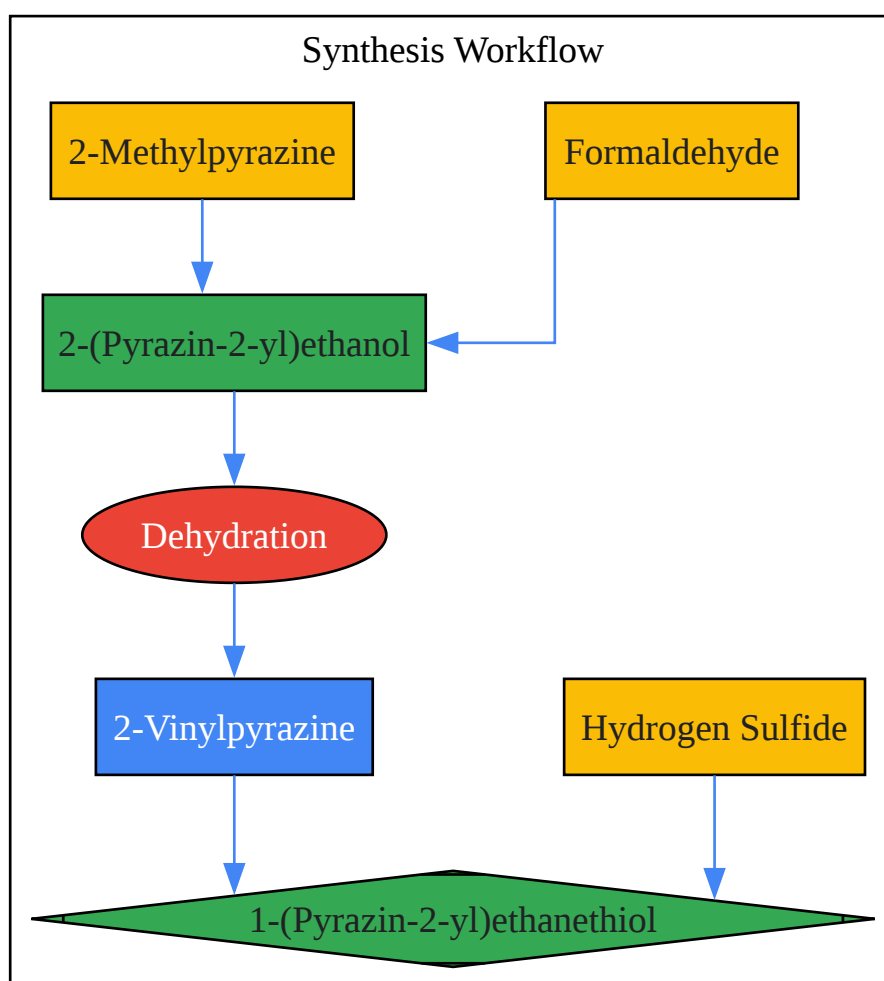
Synthesis of 2-Vinylpyrazine

The precursor, 2-vinylpyrazine, can be synthesized via the condensation of 2-methylpyrazine with formaldehyde, followed by dehydration of the resulting alcohol intermediate.[6] This process is analogous to the synthesis of 2-vinylpyridine.[6]

Conversion of 2-Vinylpyrazine to 1-(Pyrazin-2-yl)ethanethiol

The conversion of 2-vinylpyrazine to the target thiol is achieved through the addition of a sulfur-containing nucleophile across the vinyl group's double bond. One reported method involves the reaction of 2-vinylpyrazine with hydrogen sulfide.[6]

Below is a diagram illustrating the logical workflow for the synthesis of **1-(Pyrazin-2-yl)ethanethiol**.



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Phone: (601) 213-4426

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